

KZR-504: A Comparative Analysis of Protease Cross-Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: KZR-504

Cat. No.: B15580646

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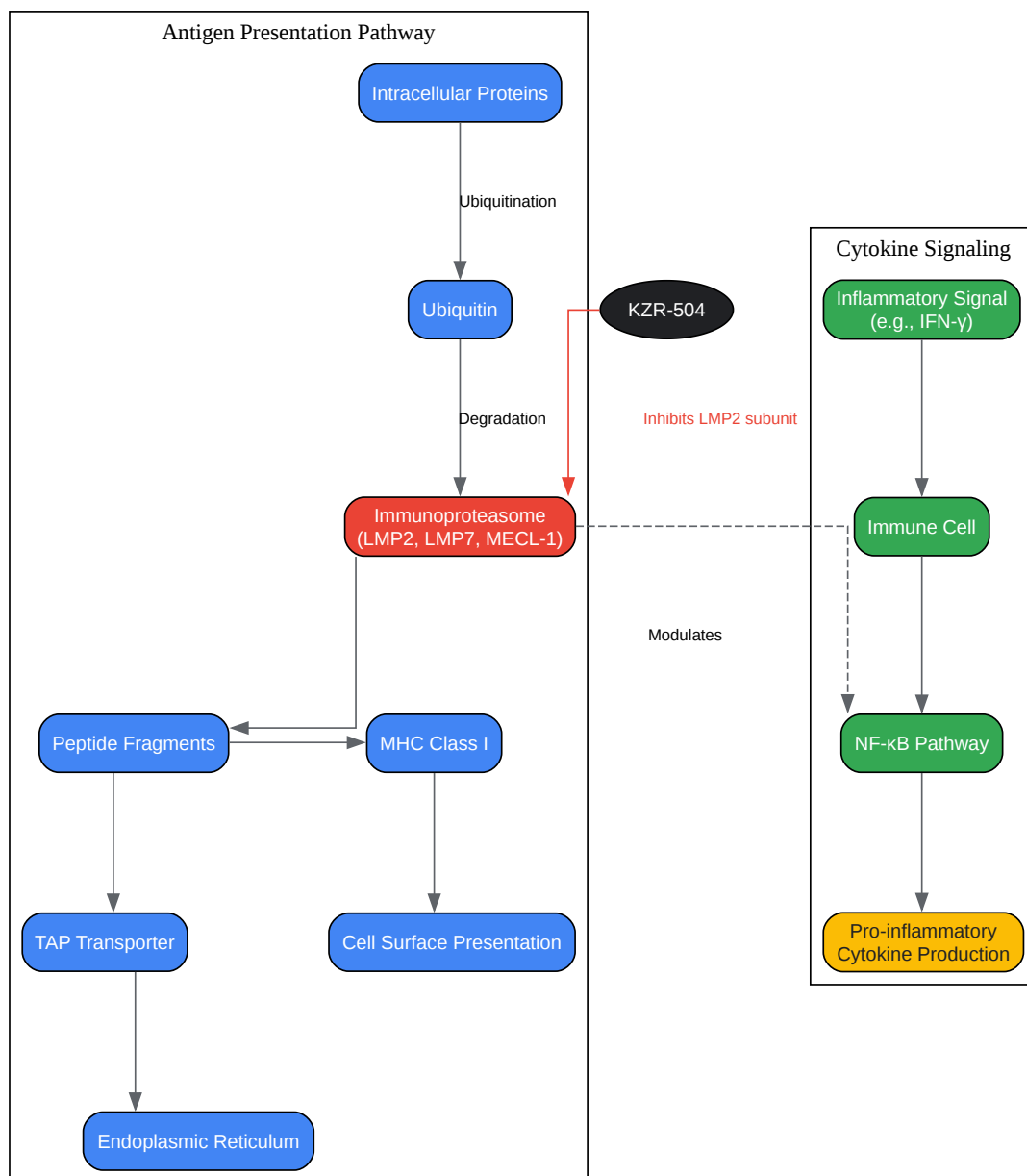
This guide provides a detailed comparison of the selective immunoproteasome inhibitor **KZR-504** with other proteases, supported by available experimental data. **KZR-504** is a potent and highly selective inhibitor of the low molecular mass polypeptide 2 (LMP2 or $\beta 1i$), a catalytic subunit of the immunoproteasome. The immunoproteasome is a specialized form of the proteasome found in hematopoietic cells and in other cells in response to inflammatory signals, playing a crucial role in the immune system. The selectivity of protease inhibitors is a critical factor in their therapeutic potential, as off-target activity can lead to undesirable side effects.

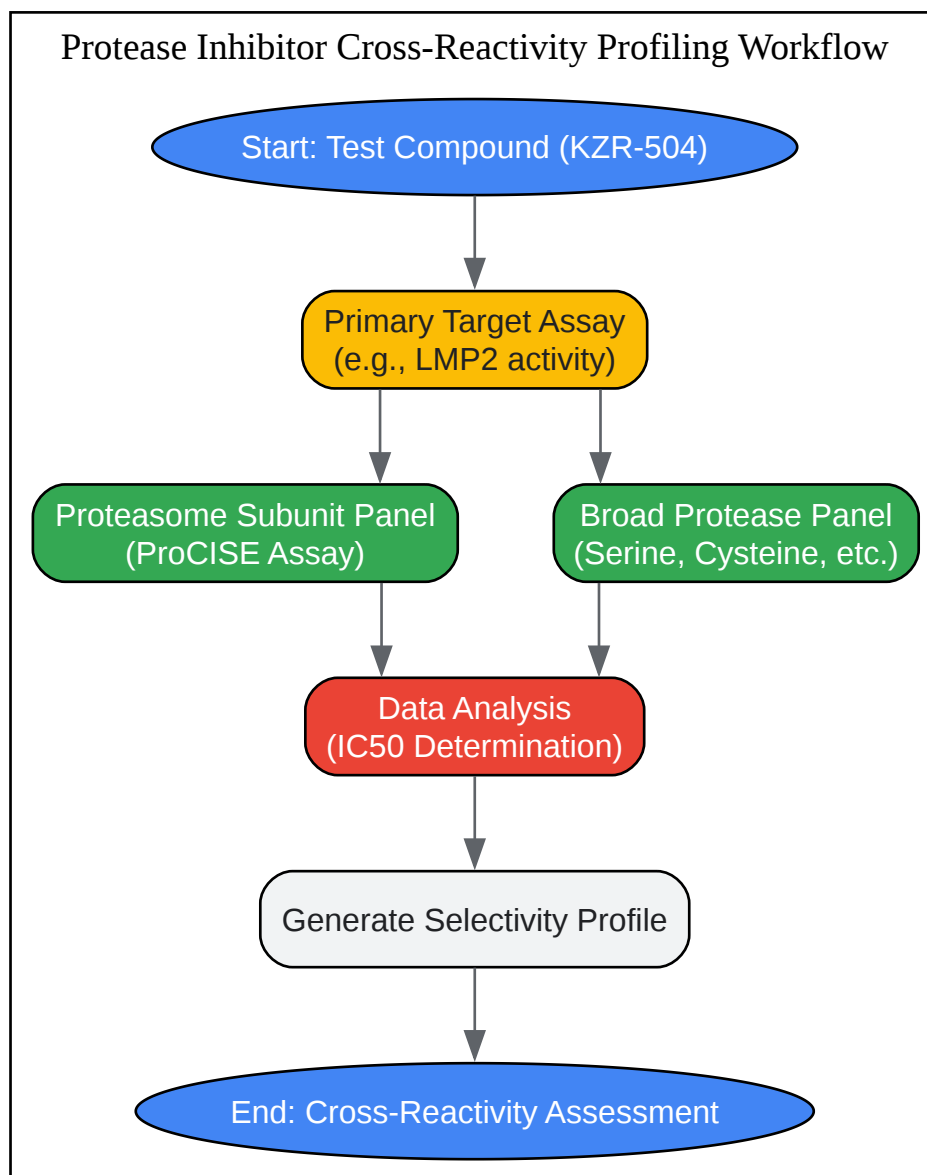
Executive Summary

KZR-504, a peptide epoxyketone, demonstrates exceptional selectivity for its primary target, the LMP2 ($\beta 1i$) subunit of the immunoproteasome. This selectivity is evident when compared to other subunits of both the immunoproteasome and the constitutively expressed proteasome. While specific quantitative data on the cross-reactivity of **KZR-504** with a broad panel of non-proteasome proteases is not widely available in the public domain, the chemical class of peptide epoxyketones is generally recognized for its low reactivity against other protease families, such as serine and cysteine proteases. A related compound developed by Kezar Life Sciences, KZR-616, has been reported to show no inhibition of a wide range of proteases at concentrations up to 10 μ M, suggesting a similar favorable safety profile for **KZR-504**.

Signaling Pathway of the Immunoproteasome

The immunoproteasome is involved in processing antigens for presentation by MHC class I molecules and in the regulation of cytokine production. By selectively inhibiting the LMP2 subunit, **KZR-504** can modulate these immune responses.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com